

# Orion Spacecraft End-of-Life: A Procedural Overview for Safe Disposal

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## Compound of Interest

Compound Name: Orion

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The **Orion** spacecraft, a cornerstone of NASA's Artemis program, is engineered with a multi-faceted approach to ensure the safe disposal of its components at the conclusion of each mission. The spacecraft is comprised of two primary modules: the reusable Crew Module (CM), which is the only portion designed to return to Earth, and the expendable European Service Module (ESM), which supports the crew module during the mission. The disposal procedures for each module are distinct, prioritizing the safety of personnel and the public, while minimizing environmental impact.

## European Service Module (ESM) Disposal Protocol

The European Service Module is designed for a one-time use and is not intended to survive reentry. Its disposal is a carefully orchestrated process of controlled, destructive reentry into Earth's atmosphere.

### Operational Plan:

- **Module Separation:** Approximately 40 minutes before the Crew Module's splashdown, the ESM separates from the CM.<sup>[1]</sup>
- **Controlled Destructive Reentry:** Following separation, the ESM is set on a trajectory to burn up harmlessly upon reentry into the Earth's atmosphere.<sup>[2][3]</sup>
- **Designated Impact Zone:** The reentry trajectory is meticulously planned to ensure that any potential surviving debris is directed to a remote and unpopulated area of the Pacific Ocean,

posing no hazard to landmasses, populations, or maritime traffic.[2][3]

## Crew Module (CM) Recovery and Refurbishment Protocol

The Crew Module is designed for reusability and undergoes a detailed sequence of events to ensure its safe return and recovery. This process involves a high-speed atmospheric reentry, a multi-stage parachute deployment, and a coordinated recovery operation.

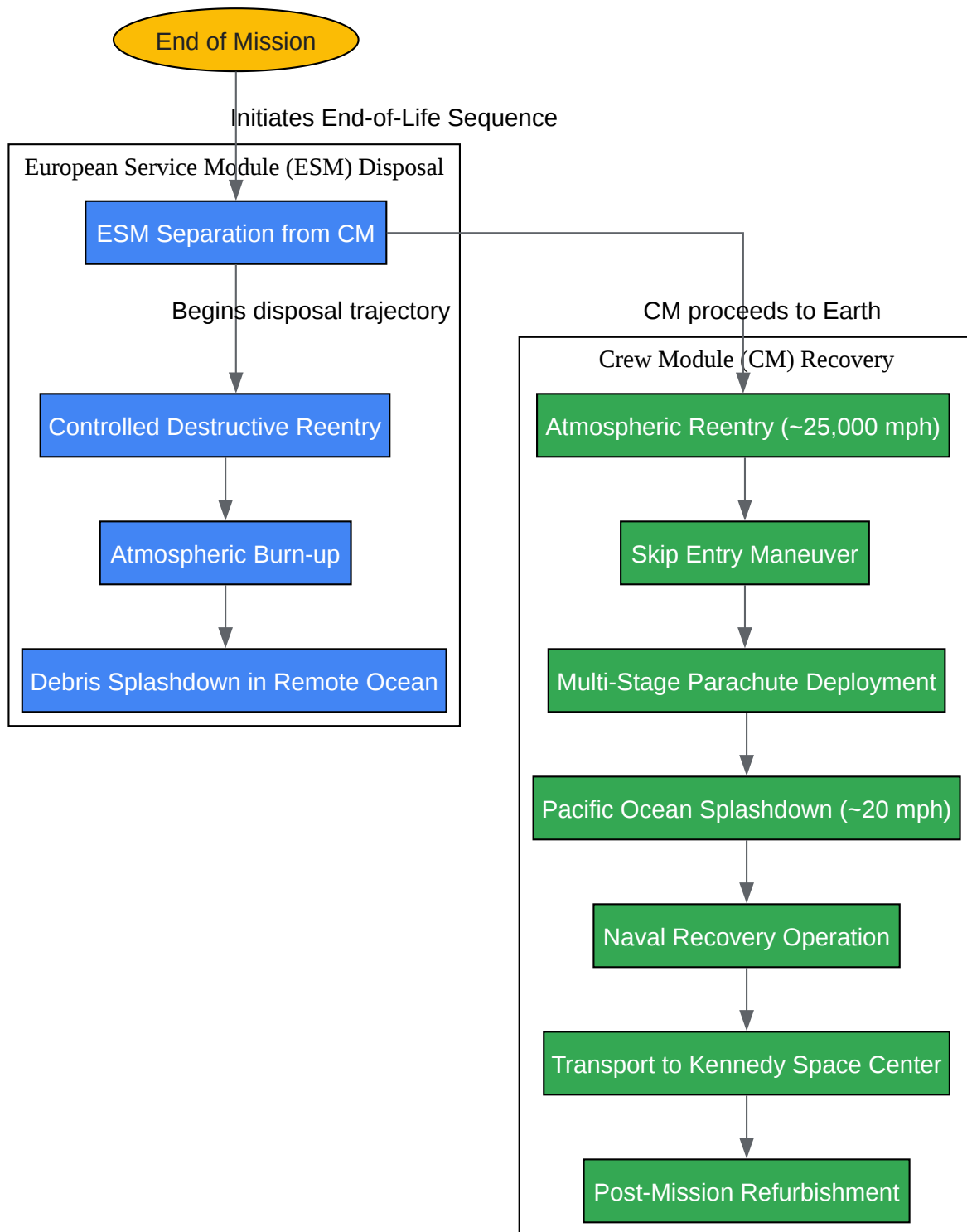
Operational Plan:

- **Atmospheric Reentry:** The CM enters the Earth's atmosphere at a velocity of approximately 25,000 mph (40,000 km/h).[1][4][5] The spacecraft's heat shield is critical during this phase, withstanding temperatures of nearly 5,000°F (2,800°C).[1]
- **"Skip Entry" Maneuver:** To manage the extreme heat and g-forces, **Orion** performs a "skip entry," where it dips into the upper atmosphere, uses the lift of the capsule to briefly exit, and then reenters for the final descent.[3][6]
- **Parachute Deployment Sequence:** A sequence of 11 parachutes is deployed to decelerate the module for a safe splashdown.[7] This sequence is crucial for reducing the spacecraft's speed from over 300 mph to approximately 20 mph at splashdown.[4][5][7]
- **Splashdown and Recovery:** The CM splashes down in the Pacific Ocean, typically off the coast of California.[4][8] A specialized recovery team from NASA and the U.S. Navy is deployed to secure the spacecraft.[4][8][9]
- **Post-Flight Activities:** Following recovery, the CM is transported to a naval base and then to Kennedy Space Center for de-servicing, inspection, and refurbishment for future missions.[4][10]

## Quantitative Data for Orion Crew Module Reentry and Recovery

Parameter	Value	Unit
Reentry Speed	~25,000	mph
Reentry Speed	~40,000	km/h
Atmospheric Drag Deceleration Speed	~300-325	mph
Forward Bay Cover Parachute Deployment Altitude	~26,500	feet
Forward Bay Cover Parachute Deployment Speed	~324	mph
Drogue Parachute Deployment Altitude	~25,000	feet
Drogue Parachute Deployment Speed	~307	mph
Pilot Parachute Deployment Altitude	~9,500	feet
Pilot Parachute Deployment Speed	~130	mph
Main Parachute Deployment Altitude	~9,000	feet
Final Splashdown Speed	~17-20	mph

## Orion End-of-Mission Disposal Workflow



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**Orion** End-of-Mission and Disposal Workflow Diagram.

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